

An In-depth Technical Guide on the Health and Safety of Dibutoxymethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutoxymethane*

Cat. No.: *B1583069*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety information for **Dibutoxymethane** (CAS No. 2568-90-3), also known as Butylal or Di-n-butyl formal. The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding for professionals handling this substance.

Chemical and Physical Properties

Dibutoxymethane is a colorless liquid and is classified as a flammable liquid and vapor.^{[1][2]} It is used as a solvent in various applications, including cosmetics and as a cleansing agent.^[3]

Property	Value	Source
Molecular Formula	C9H20O2	[1] [4] [5] [6]
Molecular Weight	160.25 g/mol	[1] [4]
Appearance	Colorless liquid	[7] [8]
Boiling Point	179.2 °C to 185 °C	[7] [8] [9]
Melting Point	-58.1 °C to -61.5 °C	[6] [7]
Flash Point	60 °C to 63 °C	[6] [7]
Density	0.835 to 0.87 g/cm ³ at 20 °C	[7] [8]
Vapor Pressure	0.079 kPa at 20 °C	[7]
Water Solubility	222.5 - 250 mg/L at 20 °C	[6] [7]
log Pow (Octanol/Water Partition Coefficient)	2.77 at 21.5 °C	[7]
Autoignition Temperature	220 °C	[7]

Toxicological Information

Dibutoxymethane is generally considered to have low toxicity.[\[3\]](#)[\[8\]](#)

Endpoint	Species	Route	Value	Source
LD50	Rabbit (male/female)	Oral	6,873 mg/kg bw	[7]
LD50	Rat (male/female)	Dermal	> 2,000 mg/kg bw	[7]
Skin Corrosion/Irritation	No data available	-	-	[7]
Serious Eye Damage/Irritation	No data available	-	-	[7]

Note: No data is available for inhalation toxicity, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, STOT-single exposure, STOT-repeated exposure, or aspiration hazard.[7]

Ecological Information

Endpoint	Species	Value	Exposure Time	Source
LC50	Fish	27.344 mg/L	96 h	[7]
EC50	Daphnia magna	> 100 mg/L	48 h	[7]
EC50	Desmodesmus subspicatus	> 1.3 mg/L	72 h	[7]
EC50	Microorganisms	> 100 mg/L	3 h	[7]

Note: No data is available on persistence and degradability, bioaccumulative potential, or mobility in soil.[4][7]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dibutoxymethane** is classified as a flammable liquid.[1][2]

- GHS Pictogram: Flame
- Signal Word: Warning
- Hazard Statements:
 - H226: Flammable liquid and vapor.[1][2]
 - H315: Causes skin irritation.[1]
- Precautionary Statements:
 - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[2][4][10]

- P233: Keep container tightly closed.[\[2\]](#)[\[4\]](#)
- P240: Ground and bond container and receiving equipment.[\[4\]](#)
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[\[4\]](#)
- P242: Use non-sparking tools.[\[4\]](#)
- P243: Take action to prevent static discharges.[\[4\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[10\]](#)
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[\[2\]](#)[\[4\]](#)
- P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[\[2\]](#)[\[10\]](#)
- P403+P235: Store in a well-ventilated place. Keep cool.[\[2\]](#)[\[4\]](#)[\[10\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)[\[10\]](#)

Experimental Protocols

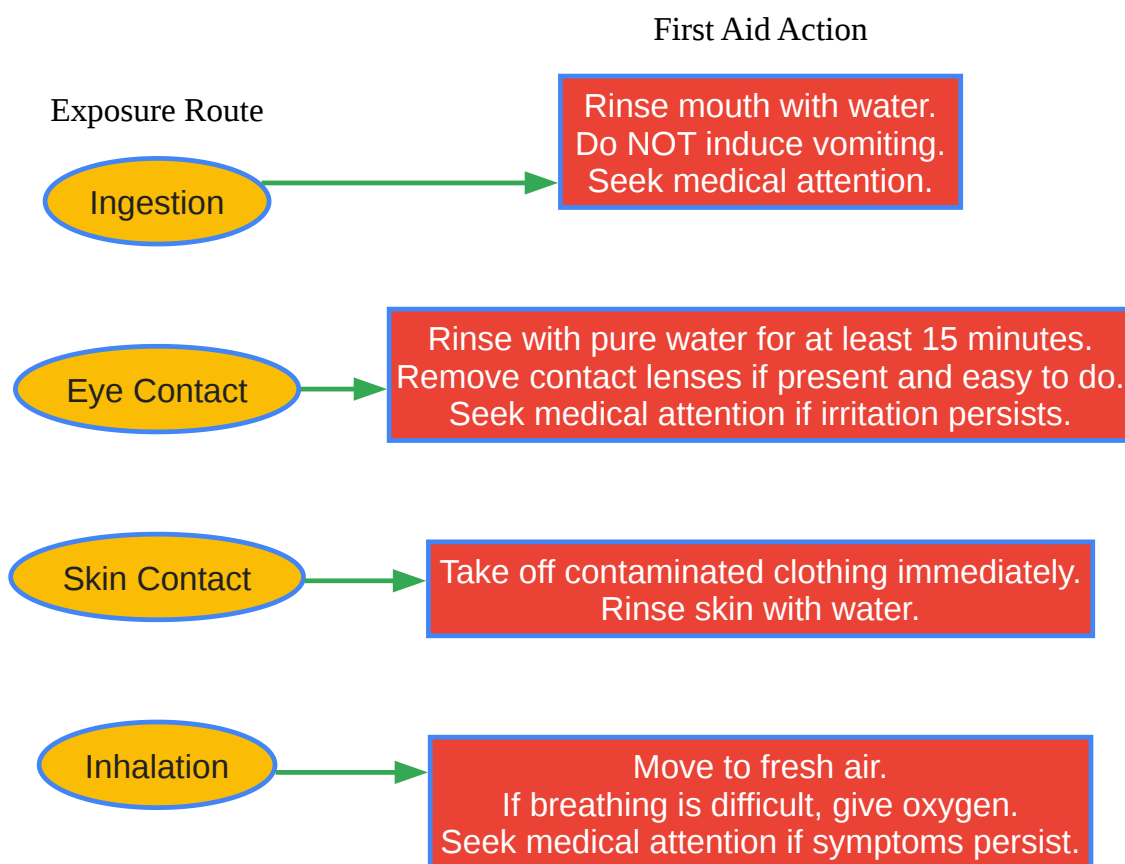
Detailed experimental protocols for the toxicological and ecological studies cited in the available safety data sheets are not provided in the source documents. The provided data, such as LD50 and EC50 values, are summaries of study results. For detailed methodologies, direct consultation of the original study reports would be necessary.

Signaling Pathways

There is no information available in the searched documents regarding specific signaling pathways affected by **Dibutoxymethane**. Given its low toxicity profile, it is likely not a subject of extensive research in this area.

Health and Safety Procedures

The following diagrams illustrate the recommended procedures for handling emergencies involving **Dibutoxymethane**.



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First-Aid Procedures for **Dibutoxymethane** Exposure.



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Firefighting Measures for **Dibutoxymethane**.

Handling, Storage, and Personal Protective Equipment

- Handling: Avoid contact with skin and eyes.[4] Use in a well-ventilated area and keep away from ignition sources.[2][4] Take precautionary measures against static discharge.[2][4]
- Storage: Store in a cool, dry, and well-ventilated place.[2][4] Keep the container tightly closed.[2][4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[7]
 - Skin Protection: Wear impervious clothing and chemical-resistant gloves.[7]
 - Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[7]

Accidental Release Measures

In case of a spill, ensure adequate ventilation and remove all sources of ignition.[7] Prevent the substance from entering drains.[4][10] Absorb the spill with an inert material and place it in a suitable container for disposal.[4][10]

Stability and Reactivity

Dibutoxymethane is stable under normal conditions.[2] No hazardous reactions are known under normal processing.[2]

This technical guide is intended for informational purposes and should not be a substitute for a formal risk assessment or professional safety advice. Always refer to the most current Safety Data Sheet (SDS) for complete and detailed information.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Health and Safety of Dibutoxymethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583069#health-and-safety-information-for-dibutoxymethane-msds]

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